

Performance comparison of ammonium borate from different commercial suppliers.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium borate

Cat. No.: B1214076

[Get Quote](#)

A Comparative Performance Analysis of Commercial Ammonium Borate

For researchers, scientists, and professionals in drug development, the selection of high-purity reagents is paramount to ensure the accuracy and reproducibility of experimental results.

Ammonium borate, a compound with diverse applications ranging from a buffering agent in chemical reactions to a flame retardant and a component in specialized formulations, is available from numerous commercial suppliers. However, the performance characteristics of **ammonium borate** can vary between sources. This guide provides a comparative overview of key performance indicators for **ammonium borate** from various suppliers, based on publicly available data, and outlines detailed experimental protocols for independent verification.

Performance Comparison

To facilitate a direct comparison, the following table summarizes the typical specifications of **ammonium borate** offered by different commercial suppliers. It is important to note that these values are based on product data sheets and may vary depending on the specific grade and batch of the product.

Supplier	Product Name/Grade	Purity (Assay)	pH (1% solution)	Molecular Formula	Reported Applications
Supplier A (e.g., U.S. Borax)	Ammonium Pentaborate Tetrahydrate	B ₂ O ₃ : 63.95%, (NH ₄) ₂ O: 9.57% [1] [2]	Decreases slightly with increasing concentration [2]	NH ₄ B ₅ O ₈ ·4H ₂ O [1] [2]	Electrolytic capacitors, Flame retardant, Corrosion inhibitor [1] [2]
Supplier B (e.g., Fujifilm Wako)	Ammonium Borate Octahydrate	NH ₃ : 6.0 - 6.5%, B ₂ O ₃ : 62.0 - 65.0% [3]	8.1 - 8.5 (10g/L) [3]	(NH ₄) ₂ O·5B ₂ O ₃ ·8H ₂ O [3]	Laboratory Chemicals [3]
Supplier C (e.g., Yoneyama Chemical)	Ammonium Borate	Not Specified	8.2 - 8.5 (1%) [4]	NH ₄ B ₅ O ₈ ·4H ₂ O [4]	Capacitor chemicals, Fire retardants [4]
Supplier D (e.g., Oxford Fine Chem Lab)	AMMONIUM BORATE (Penta) 99%	99% [5]	Not Specified	(NH ₄)B ₅ O ₈ ·4H ₂ O [5]	Not Specified [5]
Supplier E (e.g., BOC Sciences)	Ammonium borate	95% [6]	Not Specified	BH ₁₂ N ₃ O ₃ [6]	Buffering and flame retardant agent [6]

Experimental Protocols

To independently assess the performance of **ammonium borate** from different suppliers, the following experimental protocols are provided.

Determination of Purity (Assay)

The purity of **ammonium borate** is typically determined by measuring the content of ammonia (as NH_3 or $(\text{NH}_4)_2\text{O}$) and boric oxide (B_2O_3).

a) Ammonia Content (Kjeldahl Distillation and Titration Method)[7][8][9]

This method involves the distillation of ammonia from an alkaline solution and subsequent titration.

- Apparatus: Kjeldahl distillation unit, 500 mL Erlenmeyer flask, 50 mL burette.
- Reagents:
 - Boric acid solution (20 g/L)[7]
 - Mixed indicator solution (e.g., methyl red and bromocresol green).
 - Standardized sulfuric acid (H_2SO_4) or hydrochloric acid (HCl) (0.1 N).
 - Sodium hydroxide (NaOH) solution (6N).
 - Borate buffer solution[7][9]
- Procedure:
 - Accurately weigh approximately 1 g of the **ammonium borate** sample and dissolve it in distilled water in a 100 mL volumetric flask.
 - Transfer a 10 mL aliquot of the sample solution to the distillation flask.
 - Add 25 mL of borate buffer solution and adjust the pH to 9.5 with 6N NaOH.[7][9]
 - Place 50 mL of boric acid solution and a few drops of the mixed indicator into a 500 mL Erlenmeyer flask, which will serve as the receiving flask. Position the condenser outlet below the surface of the boric acid solution.
 - Begin the distillation process. The ammonia will be liberated and trapped in the boric acid solution, causing a color change in the indicator.

- Continue distillation until all the ammonia has been collected (approximately 15-20 minutes).
- Titrate the collected distillate with the standardized 0.1 N H_2SO_4 or HCl until the indicator changes back to its original color.
- Record the volume of acid used.
- Calculate the percentage of ammonia using the appropriate formula.

b) Boric Oxide Content (Titration Method)[10]

This method is based on the titration of boric acid with a standard base after the addition of a polyhydric alcohol (e.g., mannitol) to form a stronger acid complex.

- Apparatus: 250 mL beaker, 50 mL burette, pH meter.
- Reagents:
 - Standardized sodium hydroxide (NaOH) solution (0.1 N).
 - Mannitol.
 - Hydrochloric acid (HCl) (0.1 N).
- Procedure:
 - Accurately weigh approximately 0.5 g of the **ammonium borate** sample and dissolve it in 50 mL of distilled water in a 250 mL beaker.
 - If the solution is alkaline, neutralize it with 0.1 N HCl to a pH of 7.0 using a pH meter.
 - Add 5-10 g of mannitol to the solution and stir until dissolved.
 - Titrate the solution with the standardized 0.1 N NaOH solution to a pH of 7.0.
 - Record the volume of NaOH used.
 - Calculate the percentage of boric oxide using the appropriate formula.

pH Measurement

The pH of an **ammonium borate** solution is a critical parameter, especially when used as a buffer.

- Apparatus: Calibrated pH meter, 100 mL beaker.
- Procedure:
 - Prepare a 1% (w/v) solution of the **ammonium borate** sample in deionized water. For example, dissolve 1 g of the sample in 100 mL of water.
 - Stir the solution until the sample is completely dissolved.
 - Measure the pH of the solution using a calibrated pH meter at a constant temperature (e.g., 25°C).

Solubility Determination

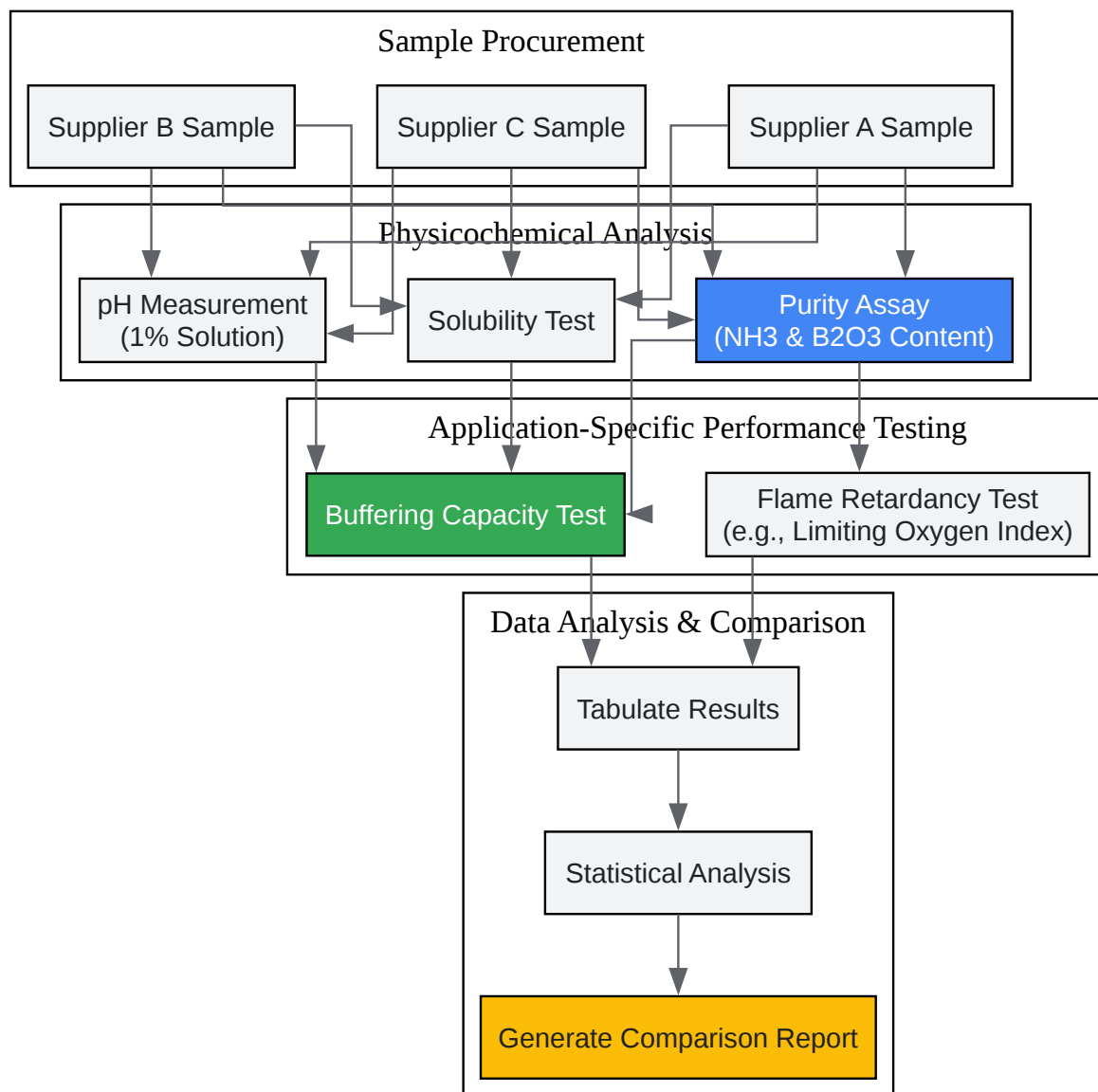
Solubility is an important physical property, particularly for applications requiring the preparation of concentrated solutions.

- Apparatus: Temperature-controlled water bath/shaker, analytical balance, filtration apparatus (e.g., syringe filter), drying oven.
- Procedure:
 - Prepare a saturated solution by adding an excess amount of the **ammonium borate** sample to a known volume of deionized water in a sealed container.
 - Place the container in a temperature-controlled water bath shaker and agitate for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached.
 - After reaching equilibrium, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a pre-weighed syringe and filter it to remove any suspended particles.

- Weigh the filtered solution.
- Evaporate the water from the filtered solution in a pre-weighed dish in a drying oven at a suitable temperature (e.g., 60-70°C) until a constant weight is achieved.
- The weight of the dried residue represents the amount of dissolved **ammonium borate**.
- Calculate the solubility in g/100 mL or other appropriate units.

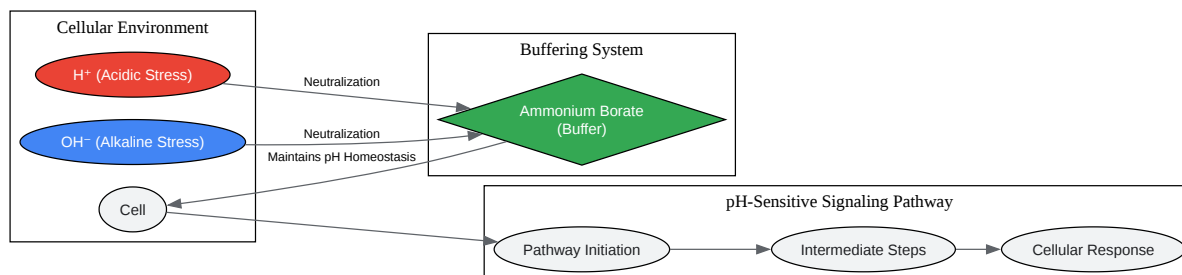
Experimental Workflow and Signaling Pathways

The following diagrams illustrate a typical experimental workflow for comparing **ammonium borate** samples and a conceptual signaling pathway where **ammonium borate** might act as a pH buffer.



[Click to download full resolution via product page](#)

Fig. 1: Experimental workflow for comparing **ammonium borate** from different suppliers.



[Click to download full resolution via product page](#)

Fig. 2: Conceptual diagram of **ammonium borate** as a pH buffer in a biological system.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. borax.com [borax.com]
- 2. Ammonium Pentaborate | Stabilization and protection | U.S. Borax [borax.com]
- 3. 12046-03-6 · Ammonium Borate Octahydrate · 014-02927 · 018-02925[Detail Information]|Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 4. AMMONIUM BORATE | Yoneyama Chemical Industry Co., Ltd. [yoneyama-chem.co.jp]
- 5. oxfordlabchem.com [oxfordlabchem.com]
- 6. bocsci.com [bocsci.com]
- 7. edgeanalytical.com [edgeanalytical.com]

- 8. Distillation and Titration [velp.com]
- 9. washcentre.ukzn.ac.za [washcentre.ukzn.ac.za]
- 10. Boron testing methods | U.S. Borax [borax.com]
- To cite this document: BenchChem. [Performance comparison of ammonium borate from different commercial suppliers.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214076#performance-comparison-of-ammonium-borate-from-different-commercial-suppliers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com